

# Physicochemical Properties of 5-Bromooxazole-4-carboxylic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 5-Bromooxazole-4-carboxylic acid

Cat. No.: B1441260

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Disclaimer: Direct experimental data for the physicochemical properties of **5-Bromooxazole-4-carboxylic acid** is not readily available in public literature. This guide provides an in-depth overview based on data from structurally analogous compounds and established principles of organic chemistry. The experimental protocols described are generalized standard procedures for compounds of this class.

## Introduction

**5-Bromooxazole-4-carboxylic acid** is a halogenated heterocyclic compound with potential applications in medicinal chemistry and materials science. As a derivative of oxazole, it belongs to a class of compounds known for a wide range of biological activities. The presence of a bromine atom and a carboxylic acid group suggests its utility as a versatile building block in organic synthesis, allowing for further functionalization and the creation of more complex molecules. Understanding its physicochemical properties is crucial for its application in drug design, synthesis, and formulation.

## Chemical Structure and Properties

The chemical structure of **5-Bromooxazole-4-carboxylic acid** is characterized by a five-membered oxazole ring, substituted with a bromine atom at the 5-position and a carboxylic acid group at the 4-position.

Molecular Formula:  $C_4H_2BrNO_3$

Molecular Weight: 191.97 g/mol

## Comparative Physicochemical Data

Due to the limited availability of direct experimental data for **5-Bromooxazole-4-carboxylic acid**, the following table summarizes key physicochemical parameters of structurally similar compounds to provide estimated values and context.

Property	5-Bromooxazole-4-carboxylic acid (Predicted/Analogous)	4-bromo-1,3-oxazole-5-carboxylic acid[1]	3-bromoisoxazole-5-carboxylic acid[2]	5-bromothiazole-4-carboxylic acid[3]	5-methylisoxazole-4-carboxylic acid[4][5]
Molecular Formula	C <sub>4</sub> H <sub>2</sub> BrNO <sub>3</sub>	C <sub>4</sub> H <sub>2</sub> BrNO <sub>3</sub>	C <sub>4</sub> H <sub>2</sub> BrNO <sub>3</sub>	C <sub>4</sub> H <sub>2</sub> BrNO <sub>2</sub> S	C <sub>5</sub> H <sub>5</sub> NO <sub>3</sub>
Molecular Weight (g/mol)	191.97	191.97	191.97	208.03	127.10
Melting Point (°C)	Not available	Not available	Not available	Not available	144-148
Boiling Point (°C)	Predicted: ~300-400	Not available	Not available	367.7 ± 27.0 (Predicted)	308.3 ± 22.0 (Predicted)
logP (Predicted)	Not available	Not available	1.3	1.8	0.3
pKa (Predicted)	Not available	Not available	Not available	Not available	2.85 ± 0.25

## Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physicochemical properties of a solid organic carboxylic acid like **5-Bromooxazole-4-carboxylic acid**.

## Melting Point Determination

The melting point of a solid is a critical indicator of its purity.<sup>[6][7]</sup> A sharp melting range typically signifies a pure compound, while a broad melting range suggests the presence of impurities.<sup>[6]</sup>

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)<sup>[6]</sup>
- Capillary tubes (sealed at one end)<sup>[6]</sup>
- Thermometer
- Mortar and pestle
- Spatula

Procedure:

- A small amount of the crystalline **5-Bromooxazole-4-carboxylic acid** is finely ground using a mortar and pestle.<sup>[8]</sup>
- The open end of a capillary tube is pressed into the powdered sample to pack a small amount (2-3 mm in height) of the solid into the sealed end.<sup>[8]</sup>
- The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.<sup>[8]</sup>
- The thermometer and capillary tube assembly is placed in the heating block or oil bath of the melting point apparatus.<sup>[6][8]</sup>
- The sample is heated at a steady and slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.<sup>[6]</sup>
- The temperature at which the first drop of liquid appears ( $T_1$ ) and the temperature at which the entire solid has melted ( $T_2$ ) are recorded. The melting point is reported as the range  $T_1 - T_2$ .<sup>[7]</sup>

## Boiling Point Determination (for derivatives)

While the carboxylic acid itself will likely decompose at its boiling point, derivatives such as its esters may have a determinable boiling point.

Apparatus:

- Thiele tube or other micro boiling point apparatus[9]
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner or heating mantle)[10]

Procedure:

- A few drops of the liquid sample are placed in a small test tube.
- A capillary tube, sealed at one end, is placed open-end-down into the test tube.[9]
- The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).[9][11]
- As the liquid is heated, a stream of bubbles will emerge from the capillary tube.
- Heating is continued until a rapid and continuous stream of bubbles is observed.
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to re-enter the capillary tube.[9]

## Solubility Determination

The solubility of **5-Bromooxazole-4-carboxylic acid** in various solvents provides insight into its polarity.

**Apparatus:**

- Test tubes
- Spatula
- Vortex mixer (optional)
- A range of solvents (e.g., water, ethanol, acetone, diethyl ether, hexane, 5% aq. NaOH, 5% aq. HCl)

**Procedure:**

- A small, accurately weighed amount of the compound (e.g., 1-5 mg) is placed into a test tube.
- A measured volume of the solvent (e.g., 1 mL) is added to the test tube.[\[12\]](#)
- The mixture is agitated vigorously for a set period (e.g., 1-2 minutes) using a vortex mixer or by flicking the test tube.[\[13\]](#)
- The mixture is then allowed to stand, and the solubility is observed. The compound is considered soluble if no solid particles are visible.
- This procedure is repeated for each solvent. For acidic compounds like carboxylic acids, solubility in a basic solution (e.g., 5% NaOH) is expected due to salt formation.[\[14\]](#)

## pKa Determination

The acid dissociation constant (pKa) is a quantitative measure of the strength of an acid in solution. Potentiometric titration is a common method for its determination.[\[15\]](#)

**Apparatus:**

- pH meter with a calibrated electrode
- Burette
- Beaker

- Magnetic stirrer and stir bar
- Standardized solution of a strong base (e.g., 0.1 M NaOH)
- Analytical balance

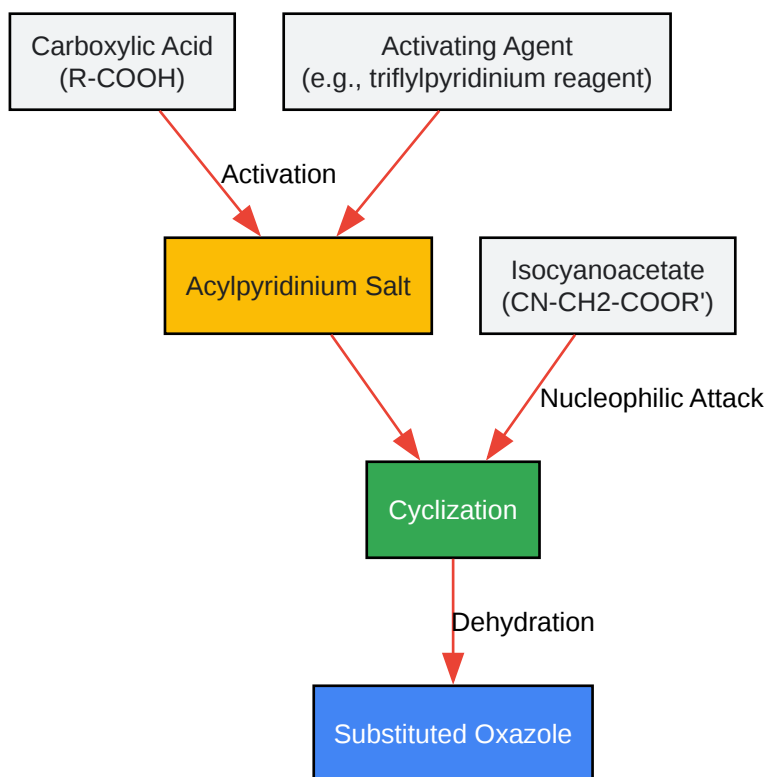
#### Procedure:

- A precisely weighed sample of **5-Bromooxazole-4-carboxylic acid** is dissolved in a known volume of deionized water (or a suitable co-solvent if sparingly soluble in water).[\[16\]](#)
- The solution is placed in a beaker with a magnetic stir bar, and the pH electrode is immersed in the solution.
- The initial pH of the solution is recorded.
- The standardized strong base is added in small, known increments from the burette.
- After each addition, the solution is allowed to equilibrate, and the pH is recorded.[\[16\]](#)
- This process is continued until the pH has passed the equivalence point.
- A titration curve is generated by plotting the pH versus the volume of base added.
- The pKa is determined as the pH at the half-equivalence point.

## Visualizations

### Synthetic Pathway

A plausible synthetic route to a substituted oxazole carboxylic acid can be derived from established organic chemistry reactions. One common method involves the reaction of a carboxylic acid with an isocyanoacetate.[\[17\]](#)

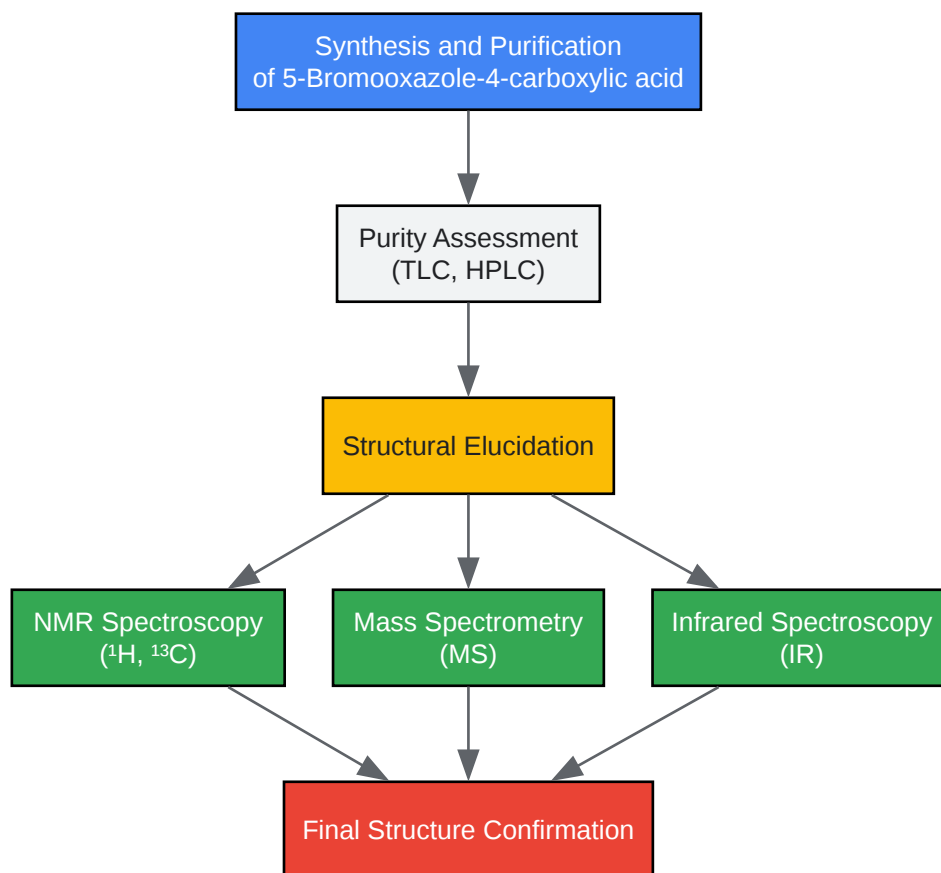


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Caption: A generalized synthetic pathway for substituted oxazoles.

## Experimental Workflow for Characterization

The characterization of a newly synthesized compound like **5-Bromooxazole-4-carboxylic acid** follows a logical workflow to confirm its structure and purity.



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Caption: Workflow for the characterization of a novel organic compound.

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